

3-Fluoro-5-iodotoluene safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3-Fluoro-5-iodotoluene

Cat. No.: B1340146

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An In-depth Technical Safety Guide for **3-Fluoro-5-iodotoluene**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is a summary of publicly available Safety Data Sheet (SDS) information. It is not a substitute for a formal SDS provided by the manufacturer. Always refer to the original SDS before handling the chemical.

Chemical Identification and Properties

3-Fluoro-5-iodotoluene, also known as 3-Fluoro-5-methylodobenzene, is a halogenated aromatic compound used as an intermediate in pharmaceutical and chemical synthesis.^[1] Its chemical identity and key physicochemical properties are summarized below.

Table 1: Physicochemical Properties of **3-Fluoro-5-iodotoluene**

Property	Value	Source
CAS Number	491862-84-1	[2][3][4]
Molecular Formula	C ₇ H ₆ FI	[4]
Molecular Weight	236.03 g/mol	[4][5]
Appearance	Off-white to slight yellow solid or Colourless Liquid	[2][5]
Density	1.773 g/mL at 25 °C	[4]
Refractive Index (n ₂₀ /D)	1.577	[4]
Flash Point	87.78 °C (190.0 °F) - closed cup	[4]

| Purity | Typically ≥97% or ≥98% |[2][4][5] |

Hazard Identification and Classification

3-Fluoro-5-iodotoluene is classified as a hazardous substance. The primary hazard is acute oral toxicity.[4] The Globally Harmonized System (GHS) classification provides a standardized framework for understanding its dangers.

Table 2: GHS Hazard Summary

GHS Element	Description	Source
Pictogram		[4]
Signal Word	Danger	[4]
Hazard Classifications	Acute Toxicity, Oral (Category 3)	[4]
Hazard Statements	H301: Toxic if swallowed.	[4]

| Precautionary Statements | P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor. |[4] |

Other sources may also list irritation hazards. For instance, similar fluorinated and iodinated compounds are often classified as causing skin and eye irritation.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Caption: GHS hazard classification workflow for **3-Fluoro-5-iodotoluene**.

Toxicological Information

The primary toxicological concern is its high acute toxicity upon ingestion.[\[4\]](#)

Table 3: Toxicological Data

Endpoint	Classification/Result	Remarks	Source
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| Acute Oral Toxicity | Category 3 | Toxic if swallowed. The toxicological properties have not been fully investigated beyond this classification. [\[4\]](#)[\[9\]](#) |

Experimental Protocols

The specific experimental protocols used to generate the data in the source SDSs are not provided. However, standardized methods, such as those established by the OECD (Organisation for Economic Co-operation and Development), are typically employed for regulatory submissions.

Methodology for Acute Oral Toxicity (OECD Test Guideline 423):

- Principle: This is a stepwise procedure with a small number of animals per step. The outcome of one step determines the dose for the next. The method uses the minimum number of animals to estimate the LD50 and classify the substance.
- Animal Model: Typically, a single sex (usually females) of rodent (e.g., rats) is used.
- Procedure:
 - Animals are fasted prior to dosing.
 - The substance is administered in a single dose by gavage.

- Animals are observed for up to 14 days. Key observations include changes in skin, fur, eyes, and behavior, as well as signs of toxicity like tremors or convulsions.
- Mortality is recorded, and the timing of death is noted.
- The classification (e.g., Category 3) is determined by the number of mortalities at specific dose levels.

Methodology for Flash Point Determination (Closed-Cup Method, e.g., ASTM D93):

- Principle: The sample is heated in a closed cup at a controlled rate. An ignition source is directed into the cup at regular intervals.
- Procedure: The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite. The "closed-cup" method prevents the loss of volatile components and generally yields a lower, more conservative (safer) value than an open-cup method.

Handling, Storage, and Emergency Procedures

5.1 Exposure Controls and Personal Protection Proper engineering controls and personal protective equipment (PPE) are critical to ensure safety.

- Engineering Controls: Handle in a well-ventilated place, such as a fume hood, to minimize inhalation exposure.[\[6\]](#)[\[9\]](#)
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)[\[9\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[\[6\]](#)[\[9\]](#)
- Respiratory Protection: For large-scale operations or in case of insufficient ventilation, use a NIOSH/MSHA or European Standard EN 14387 approved respirator with a suitable filter (e.g., type ABEK).[\[4\]](#)

Caption: Logic for selecting PPE based on **3-Fluoro-5-iodotoluene** hazards.

5.2 First-Aid Measures

- Ingestion: CRITICAL. If swallowed, rinse mouth. Do NOT induce vomiting. Immediately call a poison control center or physician.[6][9]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention if irritation occurs.[6][9]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[6][9]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[6]

5.3 Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Water mist may be used to cool closed containers.[9]
- Specific Hazards: The substance is combustible.[9] Containers may explode when heated.[9] Hazardous combustion products can include carbon oxides, hydrogen fluoride, and hydrogen iodide.[10]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9][10]

5.4 Handling and Storage

- Handling: Avoid contact with skin, eyes, or clothing. Avoid ingestion and inhalation. Keep away from open flames, hot surfaces, and sources of ignition.[9]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][6][9] The designated storage class is 6.1C, for combustible, acute toxic category 3 materials.[4]

Stability and Reactivity

- Chemical Stability: Stable under normal, recommended storage conditions.[9]
- Hazardous Reactions: No hazardous reactions have been reported under normal processing.[9]

- Conditions to Avoid: Heat, flames, and sparks.[9]
- Incompatible Materials: No specific information available in the searched documents, but strong oxidizing agents are generally to be avoided with organic compounds.

Disposal Considerations

- Waste Disposal: This material should be considered hazardous waste. Disposal must be in accordance with local, regional, and national regulations. Do not empty into drains.[6][9]
Contact a licensed professional waste disposal service to dispose of this material.

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